

GNE-220 Application Notes and Protocols

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Compound of Interest

Compound Name: GNE 220

Cat. No.: B10799436

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Introduction

GNE-220 is a potent and selective inhibitor of Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4 (MAP4K4), with a reported IC₅₀ of 7 nM.^{[1][2][3][4]} It also exhibits inhibitory activity against other kinases at varying concentrations.^{[1][2][3][5][6][7]} These application notes provide detailed information on the dosage, concentration, and experimental protocols for the use of GNE-220 in in vitro settings, intended for researchers, scientists, and drug development professionals.

Data Presentation

In Vitro Efficacy and IC₅₀ Values

The following table summarizes the in vitro inhibitory activity of GNE-220 against various kinases.

Target Kinase	IC ₅₀	Cell Line / Assay Conditions	Reference
MAP4K4	7 nM	Kinase Assay	^{[1][2][3][4]}
MINK (MAP4K6)	9 nM	Kinase Assay	^{[1][2][5]}
KHS1 (MAP4K5)	1.1 µM	Kinase Assay	^{[1][2][5]}
DMPK	476 nM	Kinase Assay	^{[1][2][5]}

Recommended Concentrations for Cell-Based Assays

The following table provides a range of concentrations for GNE-220 used in HUVEC sprouting assays.

Application	Concentration Range	Cell Type	Reference
HUVEC Sprouting Assay	0.1 nM - 10,000 nM	HUVEC	[1] [2] [3] [5]

Experimental Protocols

In Vitro Kinase Assay

This protocol is adapted from methodologies used to determine the IC₅₀ of GNE-220 against MAP4K4.

Materials:

- His-tagged MAP4K4 kinase domain (A2-E328) with a T181E activating mutation, expressed and purified from SF9 insect cells.[\[1\]](#)[\[5\]](#)
- Moesin peptide (LGRDKYKTLRQIRQ) or purified Myc-Flag-moesin.[\[1\]](#)[\[5\]](#)
- GNE-220
- ATP[\[1\]](#)[\[5\]](#)
- Assay Buffer: 50 mM HEPES pH 7.2, 10 mM MgCl₂, 1 mM EGTA, 0.01% Triton X-100.[\[1\]](#)[\[5\]](#)
- KinaseGlo Luminescent Kinase Assay Kit

Procedure:

- Prepare a serial dilution of GNE-220 in the assay buffer.
- In a suitable assay plate, incubate 3 µg of the purified MAP4K4 kinase with 100 µM of the moesin peptide or purified Myc-Flag-moesin.[\[1\]](#)[\[5\]](#)

- Add the diluted GNE-220 to the wells.
- Initiate the kinase reaction by adding 3 μ M ATP.[\[1\]](#)[\[5\]](#)
- Incubate the reaction mixture for 45 minutes at room temperature.[\[1\]](#)[\[5\]](#)
- Measure the remaining ATP levels using the KinaseGlo assay according to the manufacturer's instructions.[\[1\]](#)[\[5\]](#)
- Calculate the IC₅₀ value by plotting the percentage of kinase inhibition against the logarithm of the GNE-220 concentration.

HUVEC Sprouting Assay

This protocol describes the use of GNE-220 to assess its effect on endothelial cell sprouting.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Complete EGM-2 medium
- Fibrinogen
- Thrombin
- GNE-220
- Cytodex beads

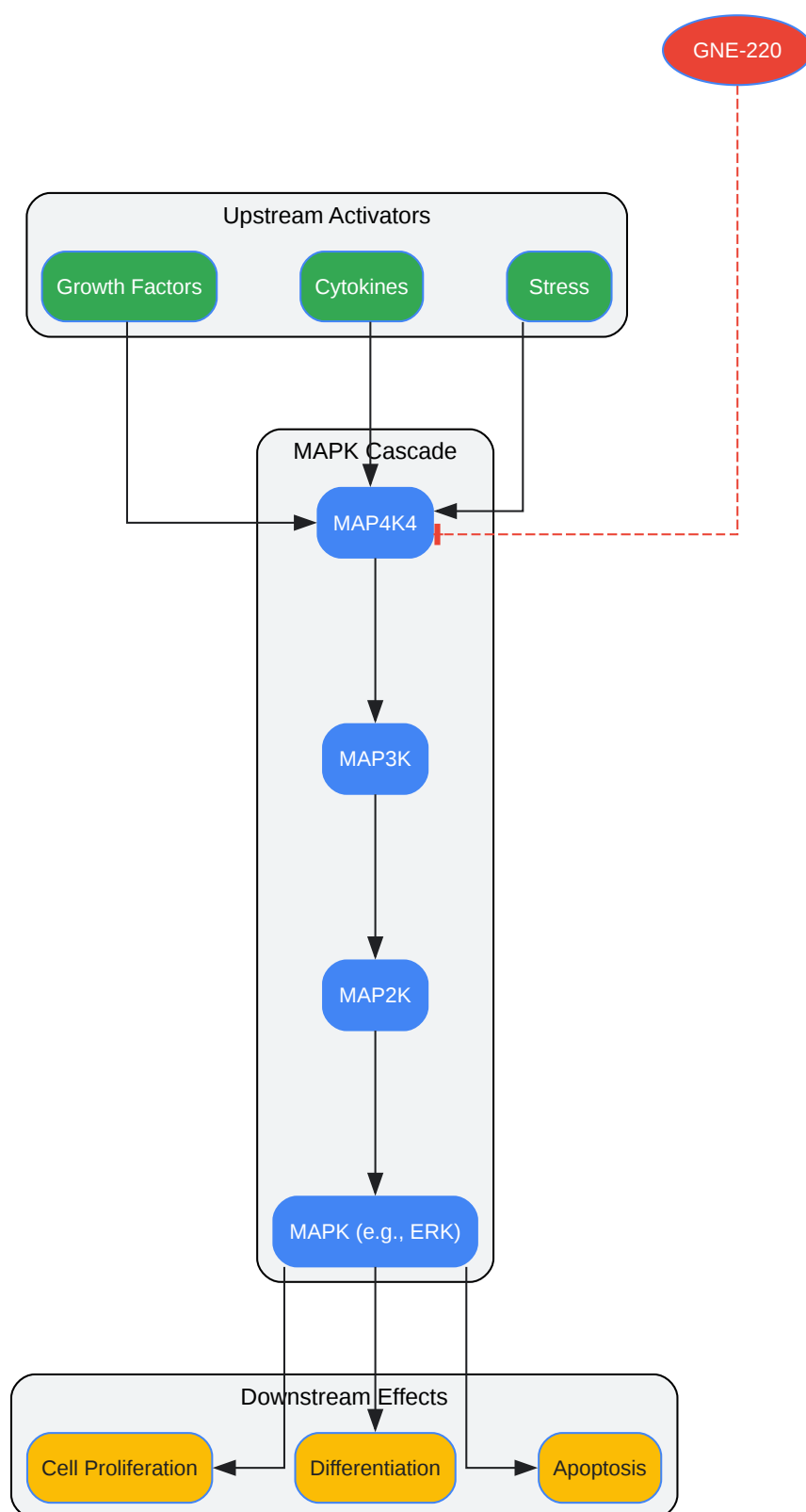
Procedure:

- Culture HUVECs in complete EGM-2 medium.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Coat Cytodex beads with HUVECs.
- Embed the HUVEC-coated beads in a fibrin gel.

- After the fibrin has clotted, add complete EGM-2 medium containing various concentrations of GNE-220 (e.g., 0.1, 1, 10, 100, 1000, and 10,000 nM).[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Incubate for the desired period to allow for sprout formation.
- Visualize and quantify the sprout morphology and number of focal adhesions. GNE-220 has been observed to alter HUVEC sprout morphology, reduce pERM+ retraction fibers, and increase the number of active-INT β 1+ long focal adhesions in a dose-dependent manner.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Signaling Pathway

GNE-220 is a potent inhibitor of MAP4K4, a member of the Ste20-like kinase family that is involved in the MAPK signaling cascade. The diagram below illustrates a simplified representation of the MAP4K4 signaling pathway and the point of inhibition by GNE-220.



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Caption: GNE-220 inhibits the MAP4K4 signaling pathway.

Solubility and Stock Solution Preparation

Solubility:

- DMSO: 5.4 mg/mL (11.37 mM) - requires sonication.[3][7][8]
- Water: 5 mg/mL (10.53 mM) - requires sonication.[3][7][8]

Stock Solution Preparation (Example for a 10 mM stock in DMSO):

To prepare a 10 mM stock solution of GNE-220 (Molecular Weight: 474.99 g/mol), use the following calculation:

- $\text{Mass (mg)} = 10 \text{ mM} * 474.99 \text{ g/mol} * \text{Volume (L)}$

For 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 * 474.99 * 0.001 = 4.75 \text{ mg}$

Protocol:

- Weigh out 4.75 mg of GNE-220 hydrochloride.
- Add 1 mL of high-purity DMSO.
- Sonicate the solution until the compound is completely dissolved.
- Store the stock solution at -20°C or -80°C. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[3]

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